

# what is the mode of action of dimethomorph fungicide

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## Compound Focus: Dimethomorph

CAS No.: 110488-70-5

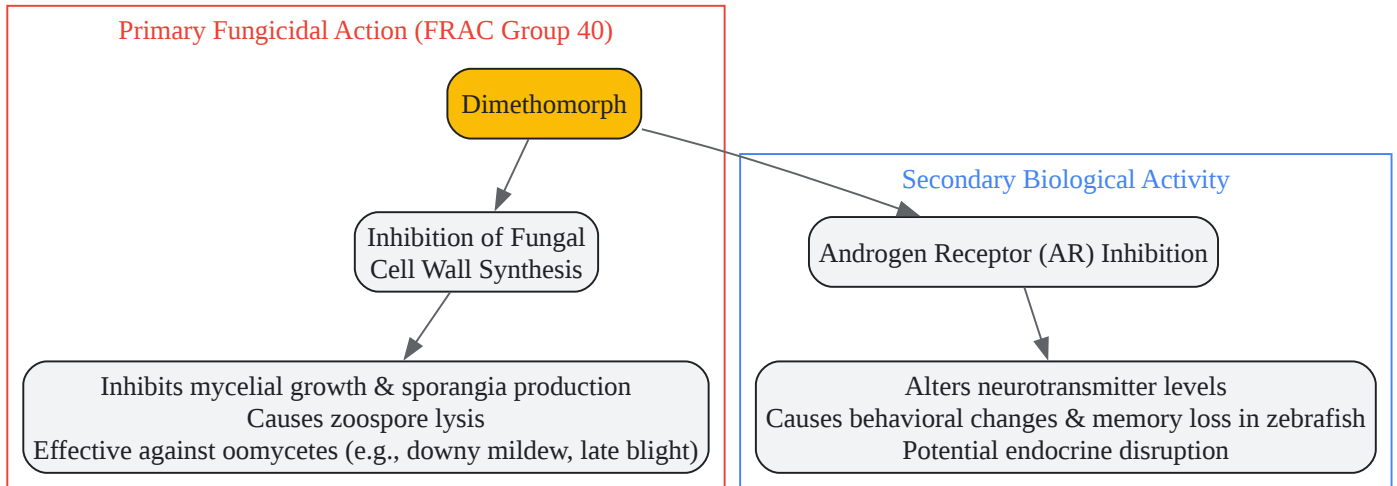
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## Mode of Action & Biological Activity

Aspect	Description
Primary MoA	Inhibits cell wall formation in oomycete fungi [1] [2].
Secondary MoA	Inhibits androgen receptor (AR) activity (IC <sub>20</sub> = 0.263 μM in MDA-kb2 cells) [3] [4].
FRAC Code	40 [5].
Activity	Systemic with protective, curative, and anti-sporulant properties [5] [1] [2].
Key Fungal Processes Affected	Inhibits mycelial growth, sporangia production, and causes zoospore lysis [1]. Only the Z-isomer is intrinsically active [5] [3].

The following diagram illustrates the primary fungicidal action of **dimethomorph** and its secondary hormonal activity:



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## Quantitative Efficacy Data & Experimental Protocols

The biological activity of **dimethomorph** is quantified through specific laboratory assays.

### In Vitro Antifungal Efficacy

Pathogen	EC <sub>50</sub> (µg/mL)	Experimental Context
<i>Phytophthora capsici</i>	< 0.1 [3]	In vitro assay.
<i>P. citrophthora</i>	0.14 [3]	In vitro assay.
<i>P. parasitica</i>	0.38 [3]	In vitro assay.
<i>Pseudoperonospora cubensis</i> (Mycelial growth)	2 mg/L [1]	In vitro assay on cucumber leaf disks.

Pathogen	EC <sub>50</sub> (µg/mL)	Experimental Context
<i>Pseudoperonospora cubensis</i> (Zoospore lysis)	5 mg/L [1]	In vitro assay.

## In Vivo Plant Protection Protocol

The methodology below, adapted from a study on downy mildew in cucumbers, demonstrates how to evaluate **dimethomorph**'s protective and curative activity in whole plants [1].

- **1. Test Organism:** Cucumber plants infected with *Pseudoperonospora cubensis*.
- **2. Application:**
  - **Protective Activity:** Apply **dimethomorph** (e.g., 300 mg/L) to plants at different intervals (e.g., 1, 3, 5, 7 days) **before** inoculation with the pathogen.
  - **Curative Activity:** Apply dimermorph (e.g., 300 mg/L) to plants at different intervals (e.g., 1, 3 days) **after** inoculation.
- **3. Efficacy Assessment:** Monitor disease development and calculate control efficacy百分比. The study found 100% protective efficacy when applied 1-7 days before inoculation, and 67.1% curative efficacy when applied 1 day after inoculation [1].
- **4. Translocation Study:** To confirm systemic movement, apply fungicide to plant parts (e.g., roots or one leaf) and detect its presence and protective effect in distant, untreated tissues via bioassay [1].

## Ecotoxicological & Mammalian Toxicity Data

While **dimethomorph** has low mammalian acute oral toxicity, research reveals specific chronic and ecological effects.

### Chronic Toxicity in Mammals

Study Model	NOAEL (No Observed Adverse Effect Level)	LOAEL (Lowest Observed Adverse Effect Level)
Rat (Female)	11.9 mg/kg/day [6]	57.7 mg/kg/day (based on decreased body weight and liver effects) [6].

Study Model	NOAEL (No Observed Adverse Effect Level)	LOAEL (Lowest Observed Adverse Effect Level)
Rat (Male)	36.2 mg/kg/day [6]	99.9 mg/kg/day (based on decreased body weight and arteritis) [6].
Dog	450 ppm [6]	1350 ppm (based on decreased prostate weight in males) [6].

## Neurotoxicity Protocol in Zebrafish

This methodology assesses the sublethal neurological effects of **dimethomorph** on aquatic organisms [7].

- **1. Test System:** Adult zebrafish (*Danio rerio*).
- **2. Exposure:** Chronic exposure (approximately 2 weeks) to sublethal concentrations of **dimethomorph**.
- **3. Behavioral Assays:**
  - **Locomotion, Aggression, Social Interaction:** Use video tracking in various tank setups to quantify movement and social behaviors.
  - **Predator Avoidance:** Measure response to a simulated predator threat.
  - **Color Preference:** Test changes in visual preference.
  - **Learning & Memory:** Use a passive avoidance test, where fish learn to avoid a compartment associated with a mild shock.
- **4. Biochemical Analysis:** After behavioral tests, euthanize fish, dissect brain tissues, and measure the expression levels of key neurotransmitters (e.g., serotonin, dopamine, norepinephrine, acetylcholine) using ELISA kits [7].
- **5. Key Findings:** The study linked **dimethomorph** exposure to decreased locomotion, memory loss, and altered color preference, correlated with significant increases in brain serotonin, epinephrine, norepinephrine, and dopamine levels [7].

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**Address:** Ontario, CA 91761, United States

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**Web:** [www.smolecule.com](http://www.smolecule.com)